

Operational Guide: Proper Disposal of 4-Quinazolinamine, 8-methoxy-

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Compound of Interest

Compound Name: 4-Quinazolinamine, 8-methoxy-

CAS No.: 857202-89-2

Cat. No.: B1459271

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Executive Summary: Immediate Action Plan

4-Quinazolinamine, 8-methoxy- (CAS: 53686-26-1) is a nitrogen-containing heterocyclic pharmacophore often used in kinase inhibitor development.[1] Due to its potential biological activity and nitrogenous nature, it must be treated as a High-Hazard Bioactive Compound.[1]

Core Disposal Directive:

- NEVER dispose of this compound down the drain.[1][2][3]
- NEVER treat as general trash.[2]
- MANDATORY disposal route is High-Temperature Incineration via a licensed hazardous waste contractor.[1]

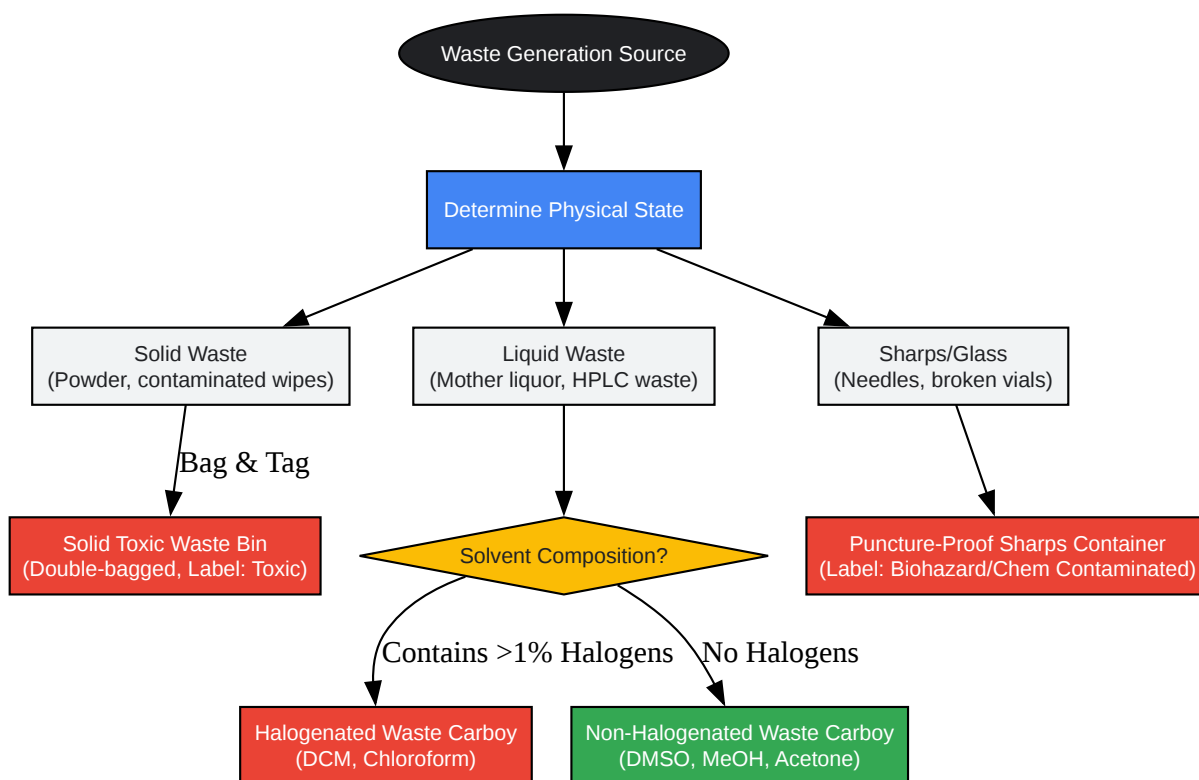
Chemical Profile & Hazard Assessment

Before initiating disposal, verify the material state.[1] This compound is typically a solid powder but may exist in solution (DMSO/Methanol) during experimental workflows.[1]

Parameter	Specification	Operational Implication
Chemical Name	4-Quinazolinamine, 8-methoxy-	Verify label accuracy before bulking waste.
CAS Number	53686-26-1	Use for waste manifesting.[1]
Physical State	Solid (Powder), Light Yellow	Dust generation risk during transfer.[1]
Solubility	Soluble in DMSO, Methanol; Low in Water	Do not use water for initial spill cleanup.[1] Use Methanol/Ethanol.[1]
Acidity/Basicity	Weak Base (pK _b ~3-4)	Incompatible with strong acids (exothermic reaction).[1]
GHS Classification	Acute Tox. 4 (Oral), Skin Irrit. 2, Eye Irrit.[1][4] 2A	Requires full PPE (Gloves, Goggles, Lab Coat).[1]

Waste Segregation Logic (Decision Tree)

Effective disposal begins with segregation.[1] Mixing incompatible streams creates new hazards and increases disposal costs.[1]



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Figure 1: Decision logic for segregating **4-Quinazolinamine, 8-methoxy-** waste streams to ensure regulatory compliance.

Detailed Disposal Workflows

Protocol A: Solid Waste (Pure Compound & Contaminated Debris)

Applicability: Expired powder, weighing boats, contaminated gloves, and paper towels.

- Containment: Place waste directly into a clear polyethylene bag (minimum 2 mil thickness).
- Double Bagging: Seal the first bag with tape, then place it inside a second bag. This "double containment" prevents fugitive dust release.[1]

- Labeling: Affix a hazardous waste tag immediately.[1]
 - Constituents: "Solid Debris contaminated with **4-Quinazolinamine, 8-methoxy-**".[1]
 - Hazard Checkbox: Toxic, Irritant.[1][5]
- Storage: Place the sealed bag into the laboratory's dedicated Solid Toxic Waste Drum (usually a wide-mouth HDPE drum).

Protocol B: Liquid Waste (Solutions & Mother Liquors)

Applicability: Reaction mixtures, HPLC effluent, or dissolved stocks in DMSO/Methanol.[1]

- Compatibility Check: Ensure the waste carboy does not contain strong acids (Nitric, Sulfuric) or oxidizers (Peroxides), as quinazolines can react exothermically or form unstable N-oxides.[1]
- Segregation:
 - If dissolved in DMSO/Methanol/Ethanol: Pour into Non-Halogenated Organic waste.[1]
 - If dissolved in DCM/Chloroform: Pour into Halogenated Organic waste.[1]
- Rinsing: Triple-rinse empty glassware with a small volume of methanol.[1] Add the rinsate to the liquid waste carboy.[1] Do not pour rinsate down the sink.

Protocol C: Empty Containers

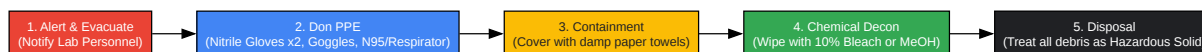
Applicability: Original vendor bottles.[1]

- Triple Rinse: Rinse the bottle three times with a solvent capable of dissolving the residue (Methanol or Acetone).[1]
- Defacing: Cross out the original label using a black marker.[1]
- Disposal:
 - If rinsed:[1][6][7][8] Dispose of the glass bottle in the "Glass Recycling" or "Defaced Glass" bin (per local facility rules).[1]

- If un-rinsable: Cap tightly and treat as Solid Hazardous Waste (Protocol A).[1]

Spill Management Protocol

In the event of an accidental release, immediate containment is required to prevent aerosolization of the bioactive powder.[1]



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Figure 2: Step-by-step spill response workflow for solid powder release.

Critical Cleanup Step: Do not dry sweep.[1] Dry sweeping generates dust.[1] Cover the spill with paper towels dampened with Methanol or Water (if powder is water-soluble enough to bind, though Methanol is preferred for organic solubility) to weigh down the powder before wiping.[1]

Regulatory Compliance & Transport

- US EPA (RCRA): While not explicitly P-listed, this compound meets the criteria for Characteristic Hazardous Waste if it exhibits toxicity.[1] It is best managed under Waste Code D001 (if ignitable solvent present) or generally as Non-Regulated Toxic Waste destined for incineration.[1]
- DOT Shipping (for waste transport):
 - Proper Shipping Name: Waste Toxic solids, organic, n.o.s. (**4-Quinazolinamine, 8-methoxy-**).[1]
 - Hazard Class: 6.1.
 - Packing Group: III.

References

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- US Environmental Protection Agency. Resource Conservation and Recovery Act (RCRA) Regulations: 40 CFR Part 261.[1] Retrieved from [\[Link\]](#)[1]
- Occupational Safety and Health Administration (OSHA). Hazard Communication Standard: Toxic and Hazardous Substances. Retrieved from [\[Link\]](#)[1]

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